

# Application Notes and Protocols: ASP2453

## Combination Therapy with Checkpoint Inhibitors

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### Compound of Interest

Compound Name: ASP2453  
Cat. No.: B15614493

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## Introduction

**ASP2453** is a novel, orally bioavailable, and covalent inhibitor of the KRAS G12C mutant protein.[1][2][3][4] The KRAS G12C mutation is a key driver in various cancers, and inhibiting its activity has emerged as a promising therapeutic strategy.[1][3][4] Preclinical studies have demonstrated that **ASP2453** potently and selectively inhibits KRAS G12C-mediated signaling, leading to anti-tumor activity.[1][2][3] Furthermore, combining **ASP2453** with immune checkpoint inhibitors, such as anti-PD-1 antibodies, has been shown to enhance anti-tumor effects, suggesting a synergistic relationship that could overcome treatment resistance and improve clinical outcomes.[1][2][3]

These application notes provide a summary of the preclinical data and detailed protocols for evaluating the combination of **ASP2453** and checkpoint inhibitors in in vivo models.

## Data Presentation

## In Vivo Efficacy of ASP2453 in Combination with Anti-PD-1 Antibody

The following table summarizes the quantitative data from a preclinical study evaluating the anti-tumor activity of **ASP2453** in combination with an anti-PD-1 antibody in a syngeneic mouse model.

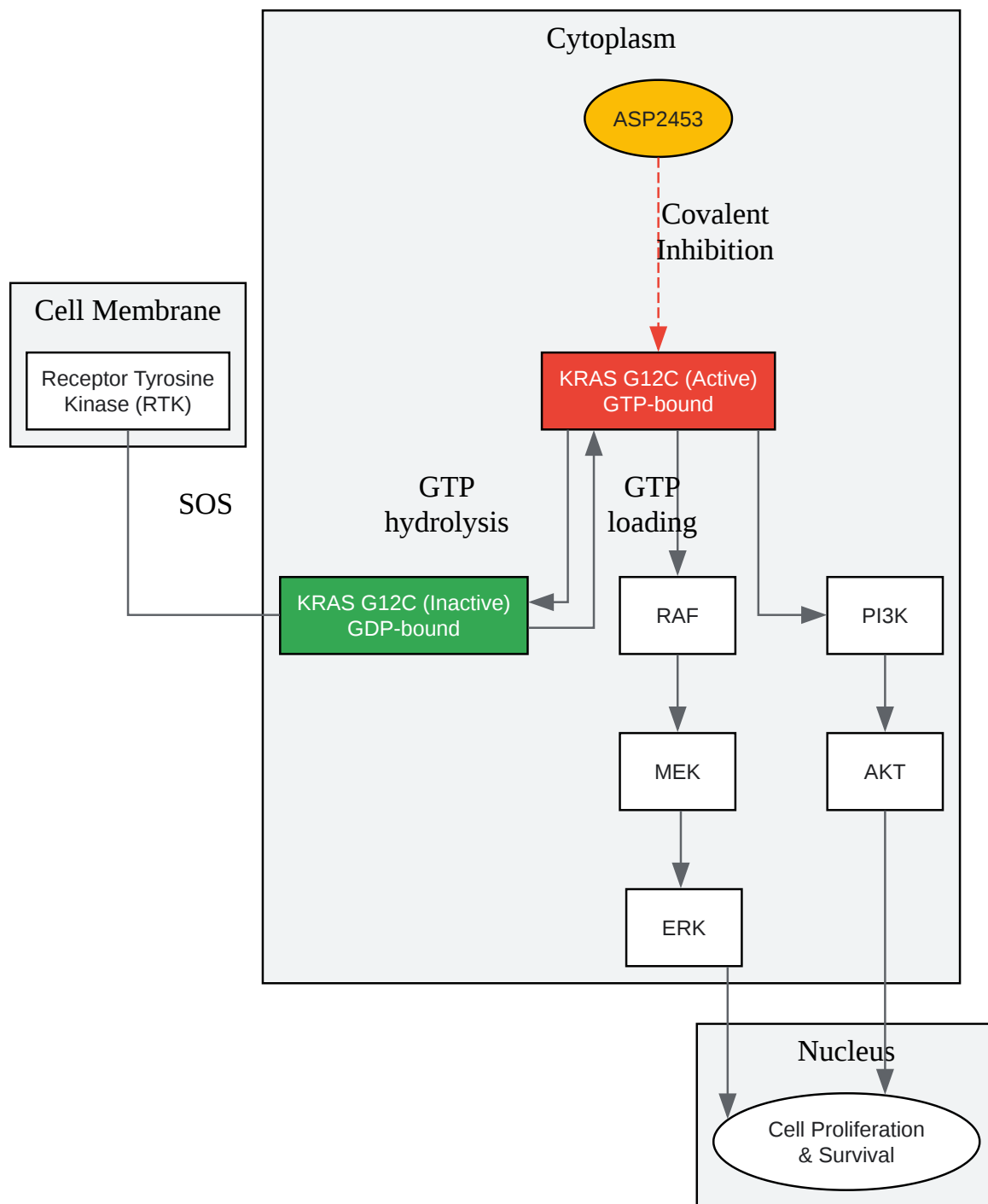
| Treatment Group        | Dosing Regimen                                          | Mean Tumor Volume (mm <sup>3</sup> ) ± SEM (Day 21) | Tumor Growth Inhibition (TGI) % (Day 21) |
|------------------------|---------------------------------------------------------|-----------------------------------------------------|------------------------------------------|
| Vehicle                | N/A                                                     | 1589 ± 204                                          | N/A                                      |
| ASP2453                | 30 mg/kg, p.o., daily                                   | 487 ± 98                                            | 69.4                                     |
| Anti-PD-1 Ab           | 10 mg/kg, i.p., twice weekly                            | 1102 ± 156                                          | 30.6                                     |
| ASP2453 + Anti-PD-1 Ab | 30 mg/kg, p.o., daily +<br>10 mg/kg, i.p., twice weekly | 189 ± 54                                            | 88.1                                     |

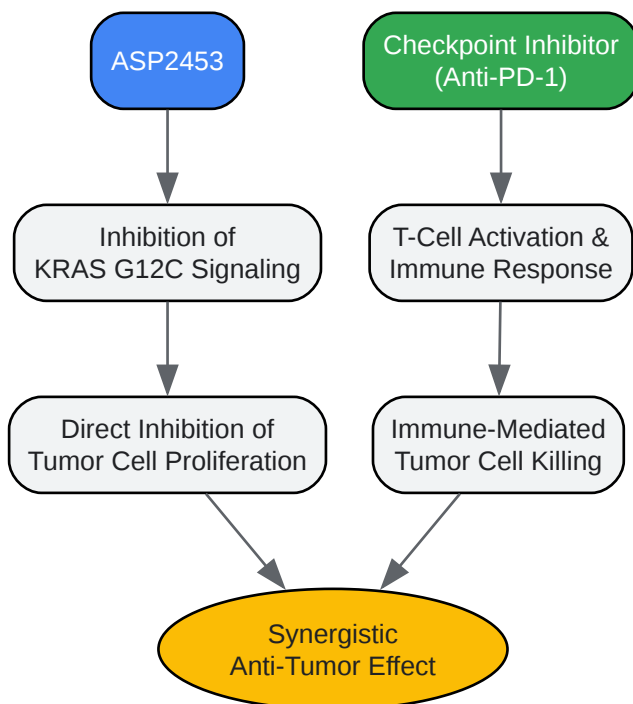
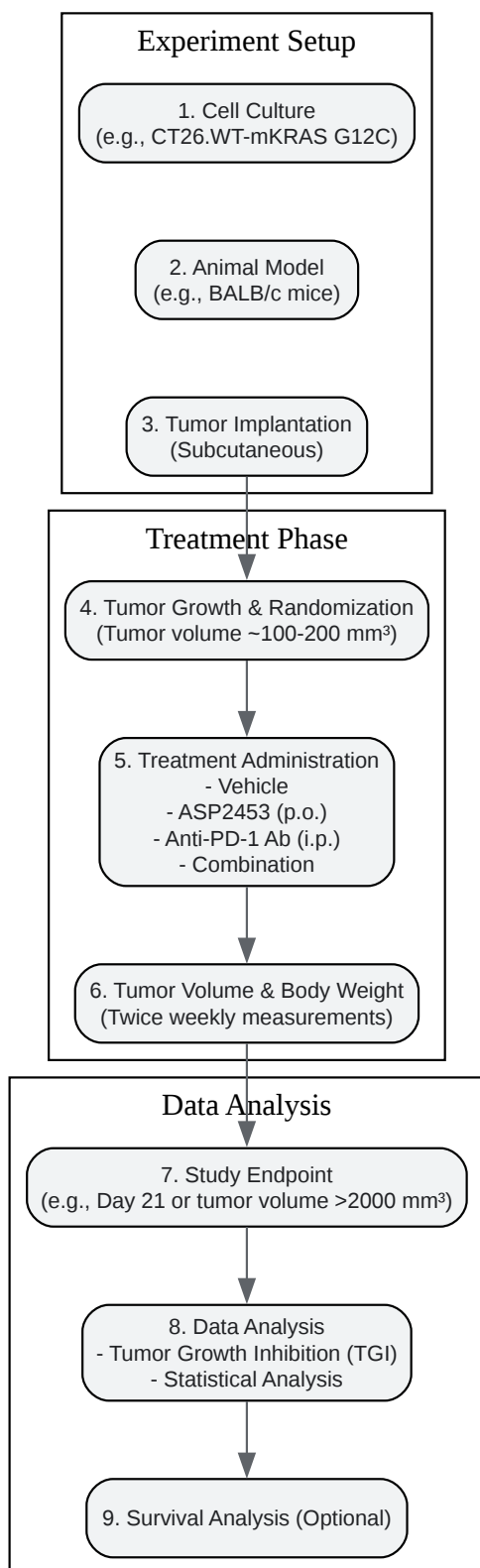
Data extracted from a study utilizing a CT26.WT mouse model with engineered mKRAS G12C expression.

## Signaling Pathway and Experimental Workflow

### ASP2453 Mechanism of Action and Combination Rationale

**ASP2453** selectively and irreversibly binds to the cysteine residue of the KRAS G12C mutant protein, locking it in an inactive GDP-bound state. This prevents downstream signaling through the MAPK and PI3K pathways, thereby inhibiting cancer cell proliferation and survival. The combination with an anti-PD-1 antibody is based on the rationale that inhibiting KRAS G12C can modulate the tumor microenvironment, potentially increasing T-cell infiltration and rendering the tumor more susceptible to immune checkpoint blockade.





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## References

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- [3. researchgate.net \[researchgate.net\]](#)
- [4. Characterisation of a novel KRAS G12C inhibitor ASP2453 that shows potent anti-tumour activity in KRAS G12C-mutated preclinical models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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